

Physicochemical Properties of 2-Methoxy-4-morpholinobenzoic Acid: A Technical Guide

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Compound of Interest

Compound Name:	2-Methoxy-4-morpholinobenzoic acid
CAS No.:	221360-90-3
Cat. No.:	B3022552

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Executive Summary & Chemical Identity

2-Methoxy-4-morpholinobenzoic acid (CAS 221360-90-3) is a critical benzoic acid derivative serving as a pharmacophore scaffold in the synthesis of kinase inhibitors (e.g., EGFR, MIF inhibitors) and anti-inflammatory agents. Structurally, it combines an electron-donating morpholine ring and a methoxy group on a benzoic acid core, creating a push-pull electronic system that influences its solubility, pKa, and reactivity profiles.

This guide provides a definitive physicochemical profile to support its use as an intermediate in GMP-compliant drug development workflows.

Nomenclature & Identification

Parameter	Detail
IUPAC Name	2-Methoxy-4-(morpholin-4-yl)benzoic acid
Common Synonyms	4-Morpholino-o-anisic acid; 2-Methoxy-4-morpholinobenzoate
CAS Number	221360-90-3
Molecular Formula	C ₁₂ H ₁₅ NO ₄
Molecular Weight	237.25 g/mol
SMILES	<chem>COC1=CC(=O)OC(=CC(=C1)N2CCOCC2)</chem>
Appearance	Off-white to pale beige crystalline powder

Molecular Architecture & Electronic Properties

The molecule exhibits a zwitterionic potential in solution due to the basic nitrogen of the morpholine ring and the acidic carboxyl group. Understanding this ionization behavior is paramount for optimizing extraction and coupling reactions.

Ionization States (Graphviz Visualization)

The following diagram illustrates the pH-dependent speciation, crucial for selecting the correct buffer systems during HPLC analysis or liquid-liquid extraction.

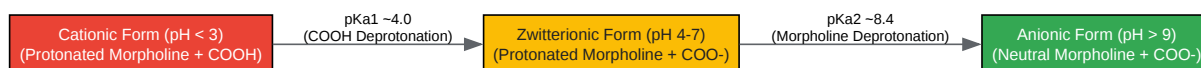


Figure 1: pH-Dependent Ionization Speciation of 2-Methoxy-4-morpholinobenzoic acid

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Computed vs. Experimental Constants

Property	Value (Experimental/Consensus)	Significance in Protocol Design
pKa (Acid)	4.0 ± 0.2	At pH > 4, the carboxylate dominates, increasing water solubility.
pKa (Base)	8.4 ± 0.3	The morpholine nitrogen protonates at acidic/neutral pH.
LogP (Octanol/Water)	1.6 – 1.9	Moderately lipophilic; amenable to Reversed-Phase HPLC.
LogD (pH 7.4)	~ -0.5	Zwitterionic nature reduces apparent lipophilicity at physiological pH.
Polar Surface Area (PSA)	68 Å ²	Good membrane permeability predictor for derivatives.

Solid-State Characterization

For process chemists, controlling the solid form is essential to ensure consistent reactivity and stability.

Thermal Properties

- Melting Point: 175–180 °C (Decomposition often observed >200 °C).
- Thermal Stability: Stable under standard storage (25°C/60% RH). Avoid prolonged exposure to temperatures >50°C during drying to prevent decarboxylation, a known risk for electron-rich benzoic acids.

Solubility Profile

The solubility is highly pH-dependent due to its amphoteric nature.

Solvent	Solubility (mg/mL @ 20°C)	Comment
Water (pH 7)	< 1.0 mg/mL	Poor solubility in zwitterionic state.
0.1 N NaOH	> 50 mg/mL	Forms highly soluble sodium salt.
0.1 N HCl	> 25 mg/mL	Forms soluble hydrochloride salt.
DMSO	> 100 mg/mL	Preferred solvent for stock solutions.
Methanol	Moderate	Heating required for high concentrations.
Dichloromethane	Low	Poor solubility; avoid for primary extraction unless acidified.

Synthesis & Impurity Profiling[1]

The synthesis typically involves a lithiation-carboxylation sequence. Understanding this pathway helps in identifying critical impurities such as the decarboxylated byproduct (3-methoxy-1-morpholinobenzene).

Synthetic Pathway (Graphviz Visualization)

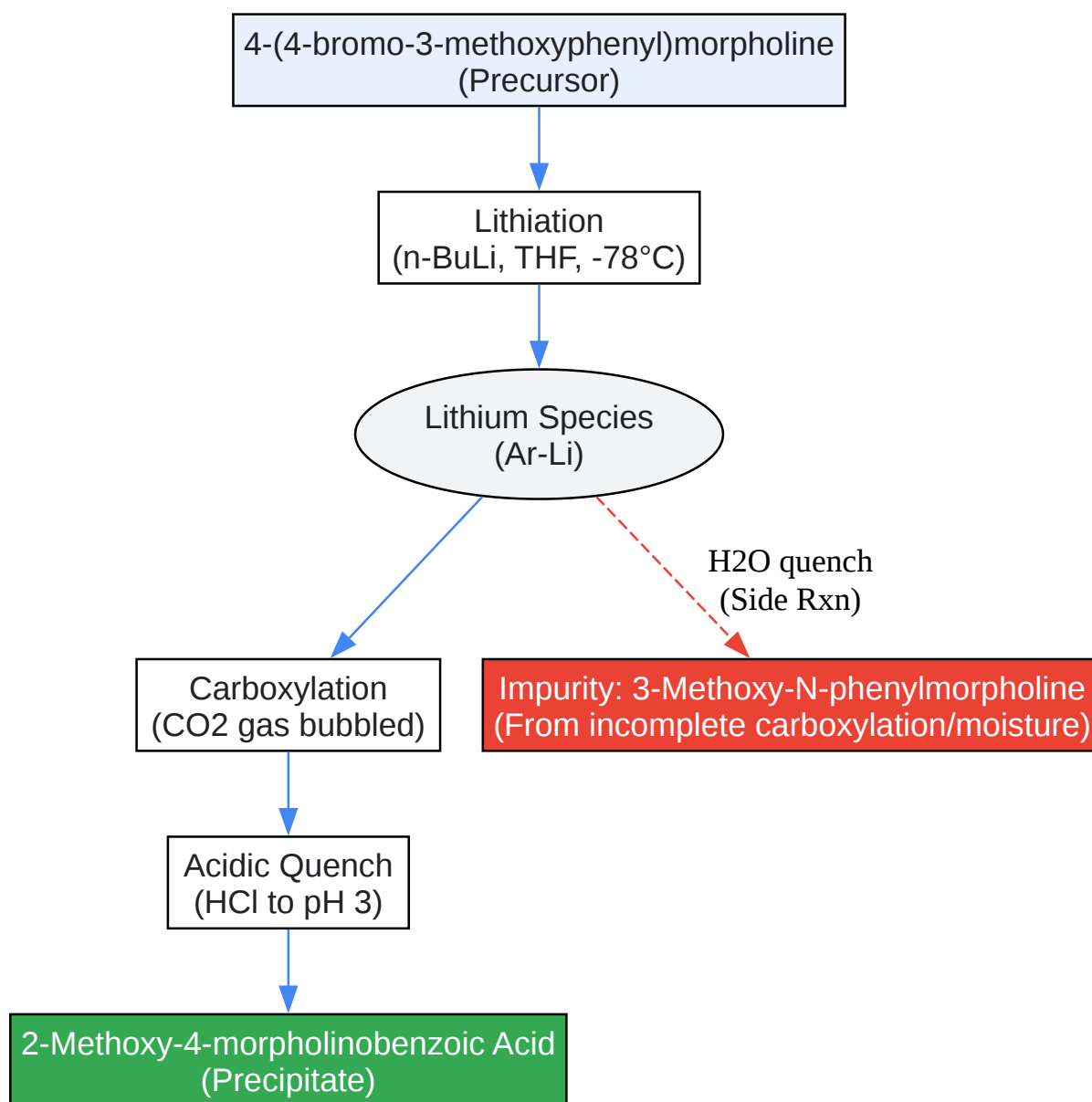


Figure 2: Synthetic Route via Lithiation-Carboxylation and Impurity Fate

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[1][2][3]

Impurity Control Strategy

- Des-carboxy Impurity: Monitor via HPLC. This impurity is non-polar and will elute significantly later than the product on RP-C18 columns.

- Regioisomers: Unlikely if starting from the para-bromo precursor, but ¹H-NMR should confirm the singlet at the C3 position (ortho to methoxy) to verify regiochemistry.

Analytical Protocols

HPLC Method for Purity Assessment

This method is self-validating through the use of a resolution check between the acid and its neutral impurities.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 µm.
- Mobile Phase A: 0.1% Formic Acid in Water (Maintains acidic form, suppressing ionization of COOH).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 20 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (Strong absorption due to benzamide-like conjugation) and 280 nm.
- System Suitability: Tailing factor < 1.5; Theoretical plates > 5000.

Handling & Stability Protocol

- Storage: Store at +2°C to +8°C. The morpholine ring is susceptible to N-oxidation over long periods if exposed to air/light.
- Hygroscopicity: The compound is slightly hygroscopic. Store in a desiccator or tightly sealed under argon.
- Safety: Irritant (Skin/Eye).^[4] Use standard PPE.
 - First Aid: In case of contact, wash with soap and water. The compound is an organic acid; neutralize spills with weak base (bicarbonate) before disposal.

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